

Application Notes and Protocols for Penconazol Hydroxide as a Reference Standard

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Compound of Interest

Compound Name: Penconazol Hydroxide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive details on the use of **Penconazol Hydroxide** (PEN-OH) as a reference standard in analytical and toxicological studies. Penconazol is a systemic triazole fungicide used to control powdery mildew on various crops.[1][2]

Understanding its metabolism and quantifying its metabolites are crucial for assessing human exposure, environmental fate, and potential toxicity. The primary metabolite in humans is a monohydroxylated derivative, herein referred to as **Penconazol Hydroxide** (PEN-OH), making it an essential biomarker for exposure studies.[3][4]

Penconazol Hydroxide: Properties and Significance

Penconazol Hydroxide is the major metabolite of Penconazol, formed through oxidation.[3][4] In human metabolism, it is found in both free and glucuronide conjugate forms, with the conjugated form being predominant.[3][4] Due to its prevalence, PEN-OH is the recommended biomarker for monitoring human exposure to Penconazol.[3][4]

Chemical Information (Penconazol - Parent Compound):

- IUPAC Name: 1-[2-(2,4-dichloro- β -propylphenethyl)]-1H-1,2,4-triazole[1]
- CAS Number: 66246-88-6[1]
- Molecular Formula: C₁₃H₁₅Cl₂N₃

- Molecular Weight: 284.19 g/mol

Note on Reference Standard Availability: A commercially available reference standard explicitly named "**Penconazol Hydroxide**" may be difficult to source. Researchers may need to:

- Synthesize the standard in-house.
- Source it from specialized chemical suppliers who may list it under a more specific chemical name (e.g., indicating the position of the hydroxyl group on the alkyl chain).
- Use a certified reference material of the parent compound, Penconazol, and identify the metabolite peak based on its mass-to-charge ratio in mass spectrometry.

Data Presentation: Analytical Method Performance

The following table summarizes typical performance data for the analysis of Penconazol and its metabolites using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), a common analytical technique for this purpose.^{[5][6]}

Analyte	Matrix	Method	LOQ (mg/kg)	Recovery (%)	Reference
Penconazol	Fruits	GC-ECD/NPD	0.01–0.02	63 (grape & apple)	[5]
Penconazol	Various Plant Matrices	LC-MS/MS	0.01	Not Specified	[5]
Penconazol	Milk	GC-ECD/NPD	0.01	Not Specified	[5]
Penconazol	Animal Tissues	GC-ECD/NPD	0.05	39-83	[5]
Penconazol Enantiomers	Vegetables	LC-MS/MS	2.5-250.0 ng/mL	Not Specified	[7]
Penconazol Hydroxide (PEN-OH)	Human Urine	LC-MS/MS	230-460 µg/L (range of detected levels)	Not Specified	[3][4]
Penconazol Carboxylic Acid (PEN-COOH)	Human Urine	LC-MS/MS	5.2-16.7 µg/L (range of detected levels)	Not Specified	[3][4]

Experimental Protocols

This protocol is adapted from methodologies described for the analysis of Penconazol metabolites in human urine.[3][4]

Objective: To quantify the concentration of **Penconazol Hydroxide** (PEN-OH) in human urine samples using LC-MS/MS.

Materials:

- **Penconazol Hydroxide** reference standard

- Deuterated Penconazol (internal standard)
- β -glucuronidase
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Urine samples
- LC-MS/MS system with electrospray ionization (ESI) source

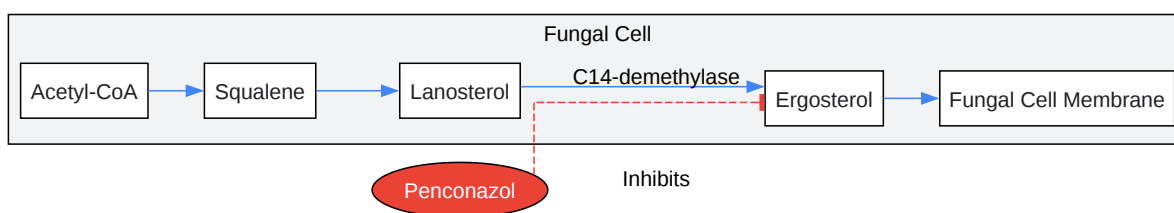
Procedure:

- Sample Preparation: a. Thaw frozen urine samples at room temperature. b. To 1 mL of urine, add an internal standard solution (e.g., deuterated Penconazol). c. Add β -glucuronidase solution to hydrolyze the glucuronide conjugates of PEN-OH. d. Incubate the samples as per the enzyme manufacturer's instructions (e.g., 37°C for 2-4 hours). e. After incubation, stop the enzymatic reaction by adding a strong acid or by protein precipitation with a solvent like acetonitrile. f. Centrifuge the samples to pellet any precipitate. g. Transfer the supernatant to an autosampler vial for analysis.
- LC-MS/MS Analysis: a. Liquid Chromatography (LC) Conditions:
 - Column: A suitable reversed-phase column (e.g., C18).
 - Mobile Phase: A gradient of methanol and water, both containing a small amount of formic acid (e.g., 0.1%).
 - Flow Rate: A typical flow rate for analytical LC columns (e.g., 0.2-0.5 mL/min).
 - Injection Volume: 5-10 μ L.b. Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Identify the precursor ion (protonated molecular ion) for PEN-OH.
 - Identify the most abundant and specific product ions. A common product ion for triazole fungicides is the protonated triazole moiety.[3][4]
 - Monitor at least two transitions for confirmation.

- Optimize cone voltage and collision energy for each transition to maximize signal intensity.
- Quantification: a. Prepare a calibration curve using the **Penconazol Hydroxide** reference standard at various concentrations. b. Plot the ratio of the analyte peak area to the internal standard peak area against the concentration. c. Use the calibration curve to determine the concentration of PEN-OH in the unknown urine samples.

Visualizations

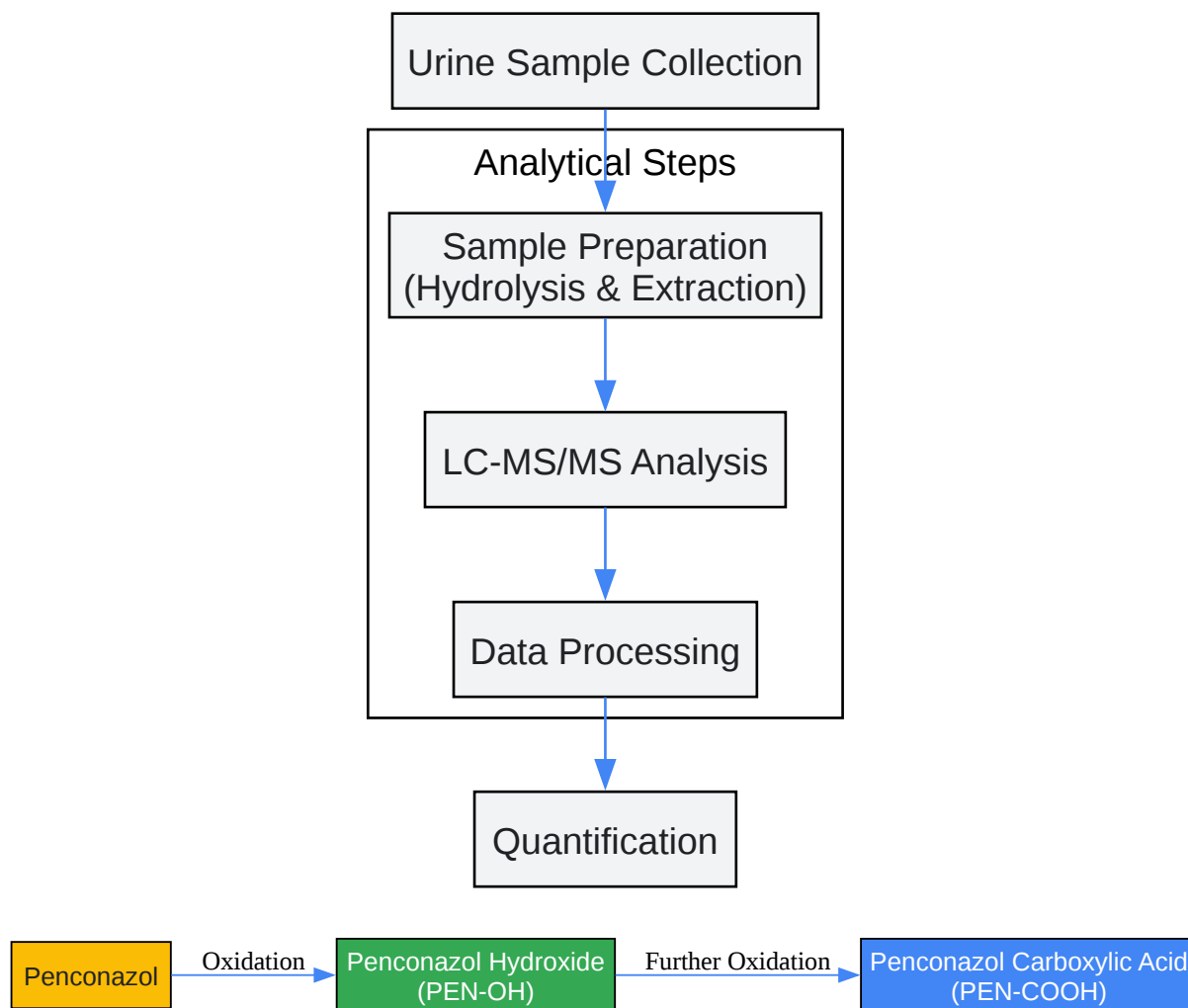
Penconazol is a sterol demethylation inhibitor (DMI) fungicide.[8] It targets the C14-demethylase enzyme, which is crucial for the biosynthesis of ergosterol, a vital component of fungal cell membranes.[8]



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Caption: Penconazol's mode of action in fungi.

The following diagram illustrates the workflow for the quantification of **Penconazol Hydroxide** in biological samples.



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